

Essential Guide to the Safe Disposal of N,N-Diformylmescaline

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Compound of Interest

Compound Name: *N,N-Diformylmescaline*

Cat. No.: *B10854090*

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the proper disposal procedures for **N,N-Diformylmescaline**, ensuring laboratory safety and regulatory compliance. Given the limited specific data available for this novel compound, these procedures are based on its chemical properties as a mescaline analogue and general principles of hazardous waste management.

Chemical and Physical Properties

A summary of the known properties of **N,N-Diformylmescaline** is presented below. This information is crucial for understanding its behavior and potential hazards.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₇ NO ₅	[1]
Molar Mass	267.281 g·mol ⁻¹	[2]
IUPAC Name	N-formyl-N-[2-(3,4,5-trimethoxyphenyl)ethyl]formamide	[1]
Chemical Stability	Unstable under acidic and basic conditions, degrading to N-formylmescaline and subsequently to mescaline.[2] [3]	[2]
Appearance	Seized as a powder.	[2]

Standard Operating Procedure for Disposal

Due to its classification as a mescaline analogue, **N,N-Diformylmescaline** should be handled as a controlled substance in jurisdictions where mescaline is scheduled.[4][5] All disposal procedures must comply with local, state, and federal regulations for hazardous and potentially controlled chemical waste.

Personal Protective Equipment (PPE)

Before handling **N,N-Diformylmescaline**, ensure the following PPE is worn:

- Safety goggles or face shield
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat
- Closed-toe shoes

Waste Segregation and Collection

- Solid Waste:

- Collect any solid **N,N-Diformylmescaline** waste, including contaminated items like weighing paper and gloves, in a dedicated, clearly labeled hazardous waste container.
- The container should be sealable and made of a material compatible with organic compounds.
- Liquid Waste:
 - Solutions containing **N,N-Diformylmescaline** should be collected in a separate, labeled hazardous waste container for organic liquids.[\[6\]](#)
 - Do not mix with other waste streams unless compatibility has been verified.
 - Given its instability in acidic or basic solutions, ensure the waste container is maintained at a neutral pH to prevent degradation into other controlled substances.[\[2\]](#)[\[3\]](#)

Decontamination of Labware

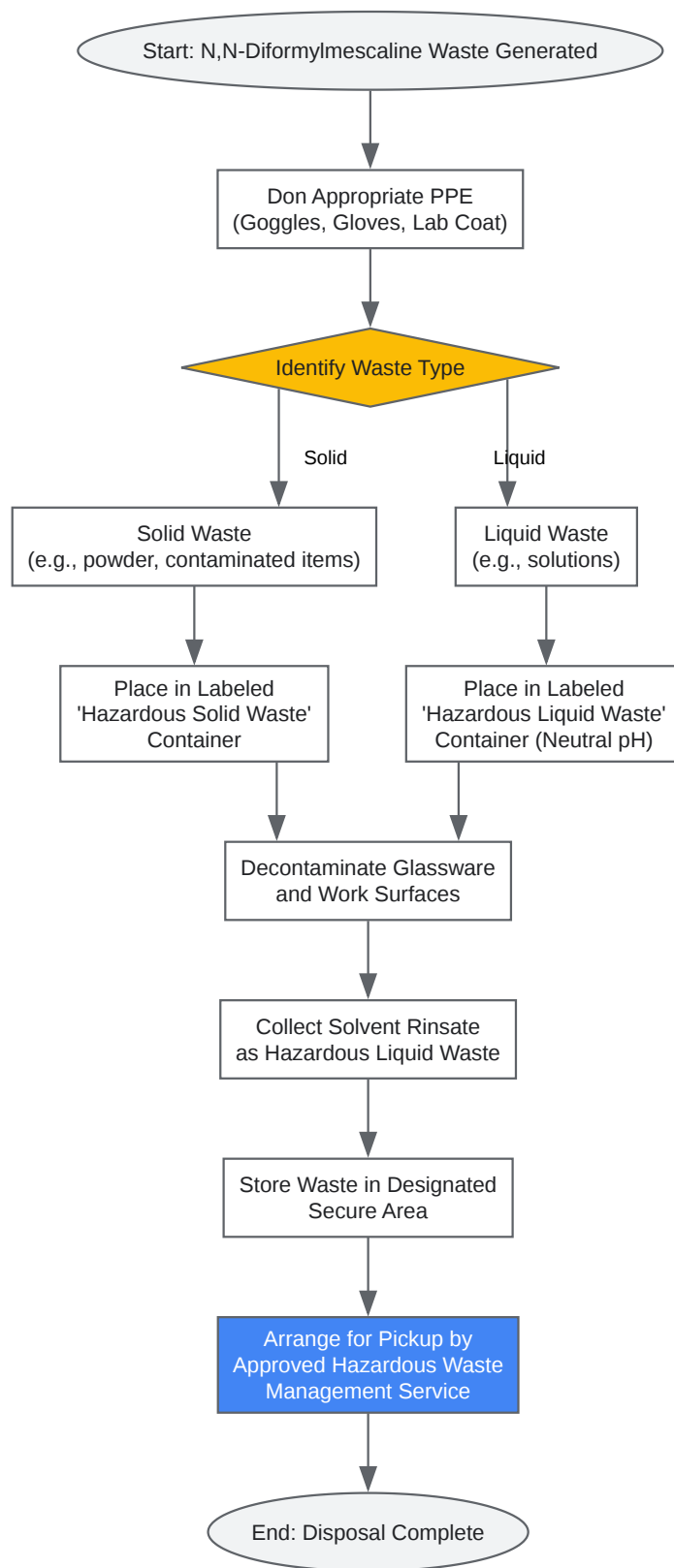
- Glassware and equipment that have come into contact with **N,N-Diformylmescaline** should be decontaminated.
- Rinse with a suitable organic solvent (e.g., ethanol or acetone) and collect the rinsate as hazardous liquid waste.
- After the initial solvent rinse, wash with soap and water.

Disposal Pathway

- Never dispose of **N,N-Diformylmescaline** down the drain or in regular trash.[\[6\]](#)
- All waste containing this compound must be disposed of through an approved hazardous waste management service.[\[7\]](#)
- Follow your institution's specific procedures for arranging a chemical waste pickup. Ensure all containers are properly labeled with the chemical name and associated hazards.

Experimental Workflow for Disposal

The following diagram outlines the decision-making process and steps for the proper disposal of **N,N-Diformylmescaline** waste.



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